Application Note: Total Synthesis of -Vetivone via Robinson Annulation

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Compound of Interest

Compound Name:	*2-isopropylidenepropane-1,3-diol*
CAS No.:	*2035-85-0*
Cat. No.:	*B8735189*

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-Vetivone Starting Material: **2-Isopropylidenepropane-1,3-diol** Target Audience: Synthetic Organic Chemists, Process Development Scientists

Introduction & Strategic Analysis

-Vetivone (4,4a-dimethyl-6-(1-methylethylidene)-4,4a,5,6,7,8-hexahydronaphthalen-2(3H)-one) is a primary olfactory component of vetiver oil, characterized by its eremophilane sesquiterpene skeleton. Unlike its spirocyclic isomer (

-vetivone),

-vetivone possesses a fused 6,6-bicyclic hydronaphthalene core.

The synthetic strategy detailed here relies on a convergent approach:

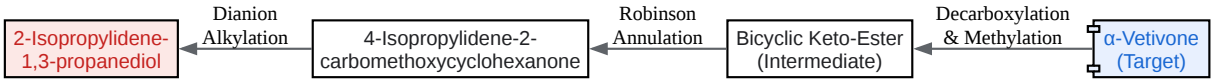
- Bifunctional Activation: Converting the linear diol into a bis-electrophile.
- Dianion Cycloalkylation: Constructing the A-ring (cyclohexanone) with the isopropylidene handle pre-installed.

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- Robinson Annulation: Constructing the B-ring (enone) and establishing the ring-junction stereochemistry.

Retrosynthetic Pathway

The logic follows a disconnection of the B-ring enone back to a Robinson annulation precursor, which is further disconnected to the starting diol.



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Figure 1: Retrosynthetic logic flow from Target

-Vetivone to Starting Diol.

Experimental Protocol

Phase 1: Activation of the Diol

The starting material, 2-isopropylidene-1,3-propanediol, is a poor electrophile. It must be converted into the corresponding ditosylate to facilitate the subsequent alkylation.

Reagents:

- 2-Isopropylidene-1,3-propanediol (1.0 eq)
- p-Toluenesulfonyl chloride (TsCl) (2.2 eq)
- Pyridine (Solvent/Base)
- Dichloromethane (DCM) (Extraction)

Protocol:

- Setup: Flame-dry a 500 mL round-bottom flask (RBF) equipped with a magnetic stir bar and argon inlet.

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- Dissolution: Dissolve 2-isopropylidene-1,3-propanediol in anhydrous pyridine (0.5 M concentration) at 0°C.
- Tosylation: Add TsCl portion-wise over 30 minutes, maintaining the temperature below 5°C.
- Incubation: Allow the reaction to warm to 4°C and stir for 18 hours (overnight) in a cold room or refrigerator.
- Workup: Pour the mixture into ice-water (500 mL). Extract with DCM (3 x 100 mL). Wash combined organics with cold 10% HCl (to remove pyridine), saturated $NaHCO_3$, and brine.
- Purification: Dry over $MgSO_4$, filter, and concentrate in vacuo. Recrystallize from ethanol/hexane to yield 2-isopropylidene-1,3-propanediol ditosylate as white crystals.

Phase 2: Construction of the Cyclohexanone Core

This step utilizes the Weiler dianion strategy. The dianion of methyl acetoacetate acts as a bis-nucleophile, attacking the ditosylate at both ends to close the ring.

Reagents:

- Methyl acetoacetate (1.1 eq)
- Sodium Hydride (NaH, 60% dispersion) (2.2 eq)
- n-Butyllithium (n-BuLi) (1.1 eq)
- 2-Isopropylidene-1,3-propanediol ditosylate (1.0 eq)
- THF (Anhydrous)

Protocol:

- Dianion Generation:
  - Wash NaH with hexane under argon in a dry RBF. Suspend in THF (0°C).
  - Add methyl acetoacetate dropwise. Stir 15 min (Mono-anion formation).

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- Cool to -78°C. Add n-BuLi dropwise. Stir 30 min. The solution should turn yellow/orange (Dianion formation).

- Alkylation:
  - Dissolve the ditosylate (from Phase 1) in minimal THF.
  - Add the ditosylate solution to the dianion at -78°C via cannula.
- Cyclization:
  - Allow the mixture to warm slowly to room temperature over 4 hours.
  - Reflux for 2 hours to ensure complete cyclization (

    -attack followed by

    -attack).
- Quench: Cool to 0°C and quench with saturated NH_4Cl.
- Isolation: Extract with diethyl ether. Purify via vacuum distillation or flash chromatography (Silica, Hexane:EtOAc) to isolate 4-isopropylidene-2-carbomethoxycyclohexanone.

Phase 3: Robinson Annulation & Completion

The cyclohexanone derivative is reacted with trans-3-penten-2-one (methyl propenyl ketone) to form the second ring.

Reagents:

- 4-Isopropylidene-2-carbomethoxycyclohexanone (1.0 eq)
- trans-3-Penten-2-one (1.2 eq)
- Sodium Methoxide (NaOMe) (0.5 eq) / Methanol
- Methyl Iodide (MeI) (For methylation step)

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- Acidic Hydrolysis Reagents (HCl/AcOH)

Protocol:

- Michael Addition:
  - Dissolve the cyclohexanone in MeOH. Add NaOMe (catalytic).
  - Add trans-3-penten-2-one dropwise at 0°C. Stir at RT for 4 hours.
- Aldol Condensation:
  - Heat the mixture to reflux for 2 hours to drive the dehydration and ring closure.
  - Intermediate Check: This yields the bicyclic enone ester.
- Methylation (Critical Step):
  - To install the final methyl group (C4 position of vetivone), treat the intermediate (which is a

    -keto ester) with NaH (1.1 eq) in THF, followed by MeI (1.2 eq).
  - Note: This ensures the 4,4a-dimethyl substitution pattern.
- Decarboxylation:
  - Reflux the methylated ester in a mixture of glacial acetic acid and 6N HCl for 6 hours. This removes the carbomethoxy group and yields the final ketone.
- Final Purification:
  - Neutralize with $NaHCO_3$, extract with ether, and purify via column chromatography (Silica, 5-10% EtOAc in Hexane).
  - Product: (+/-)-

    -Vetivone.

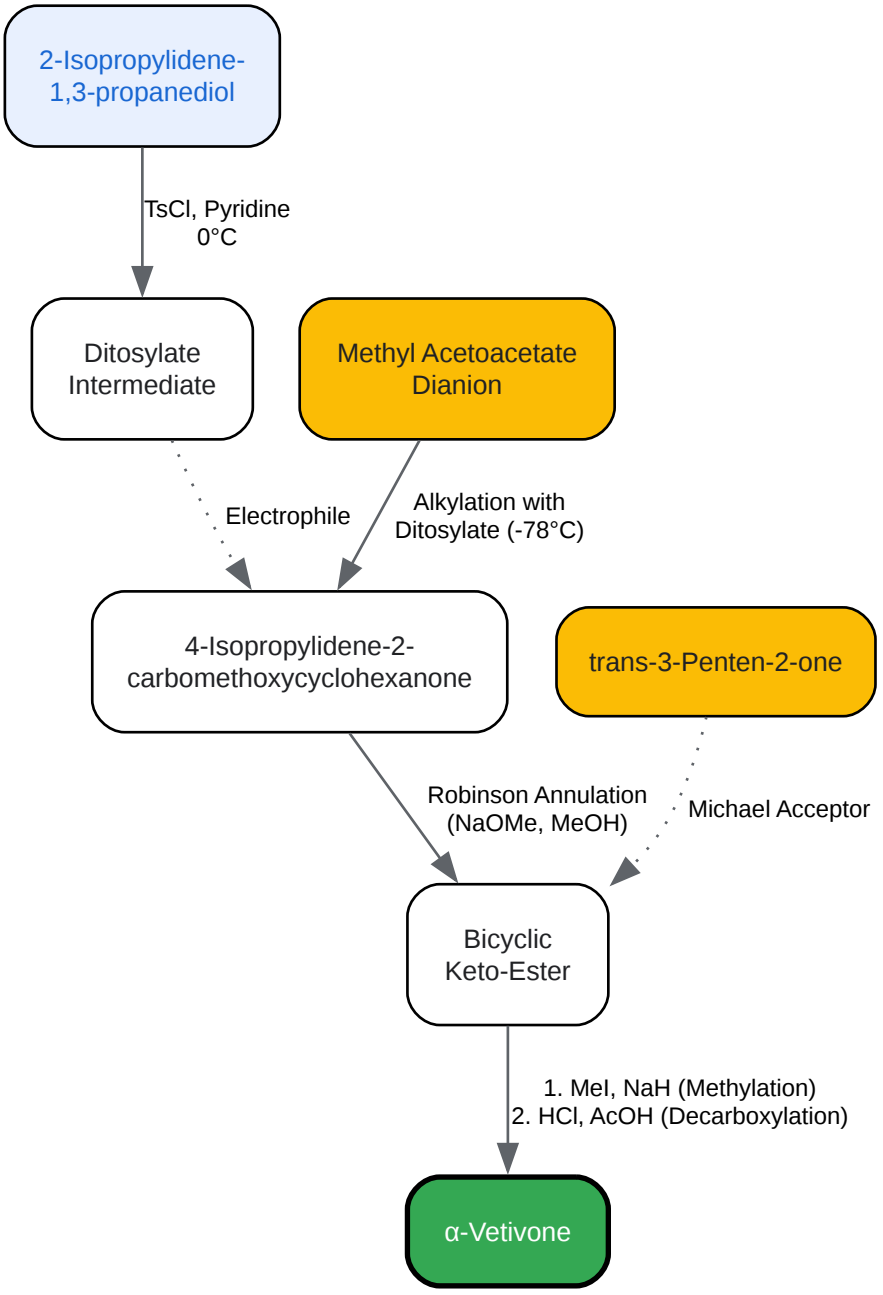
Data Summary & Process Parameters

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Step	Reaction Type	Key Reagents	Critical Parameter	Yield Target
1	Tosylation	TsCl, Pyridine	Temp < 5°C (prevent elimination)	> 85%
2	Dianion Alkylation	Me-Acetoacetate, NaH, n-BuLi	Anhydrous, -78°C initiation	60-70%
3	Robinson Annulation	trans-3-penten-2-one, NaOMe	Slow addition of enone	75%
4	Methylation	MeI, NaH	Regiocontrol (to ester)	> 80%
5	Decarboxylation	HCl, AcOH	Reflux duration	> 90%

Reaction Pathway Diagram

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Figure 2: Step-by-step chemical transformation from diol to

-vetivone.

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